

Technical Guide: 2,4-Dichloropyridine-3-sulfonamide Molecular Structure & Reactivity[1]

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Compound of Interest

Compound Name: 2,4-Dichloropyridine-3-sulfonamide

Cat. No.: B13295245

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Molecular Architecture & Electronic Profile[1]

The **2,4-dichloropyridine-3-sulfonamide** scaffold represents a highly functionalized pyridine core. Its utility in drug discovery stems from the unique electronic interplay between the electron-deficient pyridine ring, the inductive withdrawal of the chlorine atoms, and the steric/electronic influence of the sulfonamide group.[1]

Structural Specifications

Property	Value / Description
IUPAC Name	2,4-Dichloropyridine-3-sulfonamide
CAS Number	1773488-10-0
Molecular Formula	
Molecular Weight	227.07 g/mol
Precursor CAS	733047-84-2 (2,4-Dichloropyridine-3-sulfonyl chloride)
H-Bond Donors	1 (Sulfonamide)
H-Bond Acceptors	4 (Pyridine N, Sulfonyl O, Sulfonamide N)
Topological PSA	~68 Å²

Electronic Environment & Hybridization

- Pyridine Ring: The nitrogen atom (hybridized) withdraws electron density from the ring, making the carbons electron-deficient (-deficient).[1]
- C2 & C4 Positions: These carbons are severely electron-depleted due to the combined inductive effect () of the chlorine atoms and the resonance withdrawal of the pyridine nitrogen.[1] This makes them prime targets for Nucleophilic Aromatic Substitution ().[2]
- C3 Sulfonamide: The sulfonyl group () is a strong electron-withdrawing group (EWG).[1] Its placement at C3 creates a "push-pull" electronic tension that significantly acidifies the

protons and activates the adjacent C2 and C4 positions further than in the parent 2,4-dichloropyridine.[1]

Synthesis & Production Logic

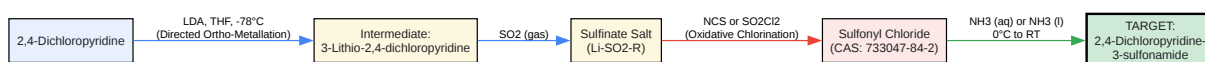
Reliable synthesis of this scaffold typically avoids direct chlorosulfonation of 2,4-dichloropyridine due to the deactivated nature of the ring. Instead, directed ortho-metallation or oxidative chlorination of thiols is preferred to ensure regiocontrol.

Primary Synthetic Route (Directed Lithiation Strategy)

The most robust route leverages the directing power of the halogens to install the sulfur moiety at C3.[1]

- Lithiation: 2,4-Dichloropyridine is treated with LDA at -78°C. The C3 proton is the most acidic due to the flanking chlorine atoms (ortho-effect).[1]
- Sulfinylation: Quenching the lithiated species with SO₂ gas yields the lithium sulfinate.
- Chlorination: Treatment with NCS (N-chlorosuccinimide) or SO₂Cl₂ converts the sulfinate to the sulfonyl chloride.[1]
- Amination: Reaction with aqueous ammonia or liquid ammonia yields the target sulfonamide.

Visualization of Synthesis Pathway[1][3]



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Figure 1: Strategic synthesis via directed ortho-metallation (DoM) to ensure C3 regioselectivity.

Reactivity Profile: The Core of Drug Design[1]

For researchers, the value of **2,4-dichloropyridine-3-sulfonamide** lies in its differential regioselectivity.^[1] The two chlorine atoms are not equivalent.^[1] Understanding which chlorine is displaced first is critical for designing sequential substitution protocols.^[1]

Regioselectivity Rules ()

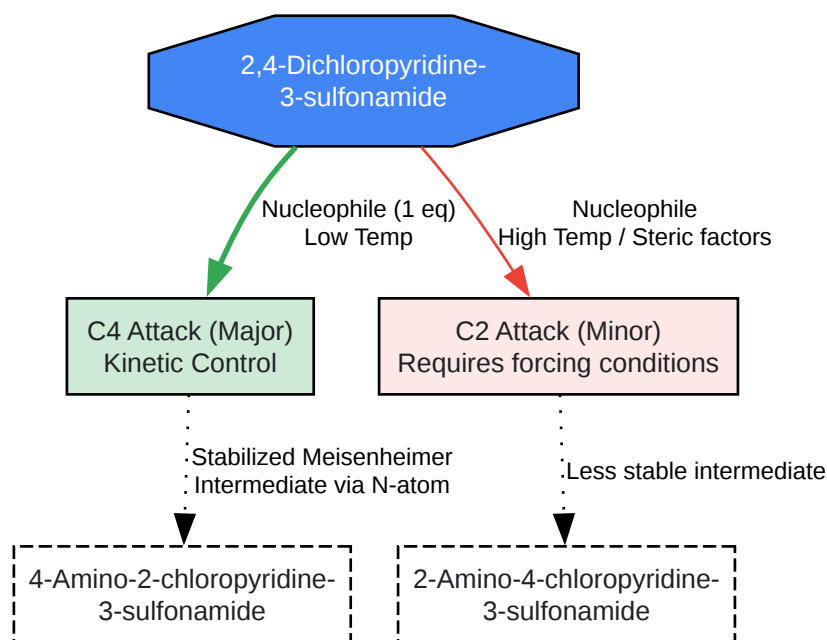
- **C4-Chlorine (Para-like):** Generally the most reactive site.^[1] The intermediate Meisenheimer complex formed by attack at C4 is stabilized by resonance delocalization of the negative charge onto the pyridine nitrogen.
- **C2-Chlorine (Ortho-like):** Typically less reactive than C4 in standard conditions, despite being adjacent to the nitrogen.^[1] However, the presence of the bulky, electron-withdrawing sulfonamide at C3 can sterically hinder attack at C2 and C4, but electronic activation usually favors C4 displacement first.
- **C3-Sulfonamide Effect:** The sulfonamide group is a meta-director for electrophilic substitution but an activator for nucleophilic substitution.^[1] It makes the C2 and C4 carbons significantly more electrophilic than in non-sulfonated pyridines.^[1]

Experimental Protocol: Regioselective Displacement

To selectively functionalize C4 with an amine (R-NH₂):

- **Solvent:** Use a polar aprotic solvent (DMF or DMSO) to enhance nucleophilicity.
- **Base:** Mild base (DIPEA or).
- **Temperature:** Control is vital.
 - 0°C - RT: Favors kinetic product (C4 substitution).
 - Elevated Temps (>80°C): May lead to bis-substitution (C2 and C4).^[1]

Reactivity Logic Diagram



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Figure 2: Regioselectivity map for Nucleophilic Aromatic Substitution (

).^[1] C4 is the primary electrophilic site.^[1]

Medicinal Chemistry Applications

This scaffold is a "privileged structure" in the design of:

- Kinase Inhibitors: The pyridine nitrogen and sulfonamide oxygens/nitrogens provide critical hydrogen bonding points for the ATP-binding pocket of kinases (e.g., PI3K, mTOR).
- Diuretics & Carbonic Anhydrase Inhibitors: The primary sulfonamide moiety () is a classic pharmacophore for zinc-binding in carbonic anhydrase enzymes.^[1]
- Antibacterials: Sulfonamides mimic PABA, inhibiting dihydropteroate synthase. The chloropyridine core modifies lipophilicity and metabolic stability compared to traditional benzene-sulfonamides.^[1]

Safety & Handling (MSDS Highlights)

- Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral).^[3]^[4]

- Handling: The sulfonyl chloride precursor is moisture-sensitive and lachrymatory.[1] The sulfonamide is stable but should be handled with standard PPE.
- Storage: Store under inert atmosphere (Argon/Nitrogen) if possible, though the sulfonamide is generally air-stable.[1] Keep cool and dry.[1]

References

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- Precursor Identification: Title: "2,4-Dichloropyridine-3-sulfonyl chloride (CAS 733047-84-2) Product Data." [1][5] Source: BLD Pharm / Sigma-Aldrich [1]
- Structural Data & CAS Verification: Title: "**2,4-Dichloropyridine-3-sulfonamide** (CAS 1773488-10-0)." [6][7][8] Source: A2B Chem / PubChem

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